

Personal protective equipment for handling Ethyl 2-(4-hydroxyphenoxy)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(4-hydroxyphenoxy)acetate

Cat. No.: B1611270

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Essential Safety and Handling Guide for Ethyl 2-(4-hydroxyphenoxy)acetate

This guide provides immediate safety, handling, and disposal protocols for **Ethyl 2-(4-hydroxyphenoxy)acetate** (CAS No. 20872-28-0) for researchers, scientists, and professionals in drug development. The following information is synthesized from safety data for the compound and its close structural analogs, ensuring a comprehensive overview for safe laboratory operations.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-(4-hydroxyphenoxy)acetate is classified as a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation[1][2][3]. Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment

| Protection Type | Specification | Rationale |
|--------------------------|--|---|
| Eye Protection | Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities or when splashing is likely. ^[1] | To prevent eye contact which can cause serious irritation ^[1] . |
| Hand Protection | Chemically resistant gloves (e.g., nitrile, neoprene). Glove material should be selected based on the specific laboratory conditions and breakthrough time. | To prevent skin contact which can cause irritation ^[1] . |
| Skin and Body Protection | Laboratory coat, long-sleeved clothing. For larger quantities or significant exposure risk, chemical-resistant overalls may be necessary. | To protect skin from accidental splashes or spills ^[1] . |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended. | To prevent inhalation which may cause respiratory tract irritation ^[1] . |

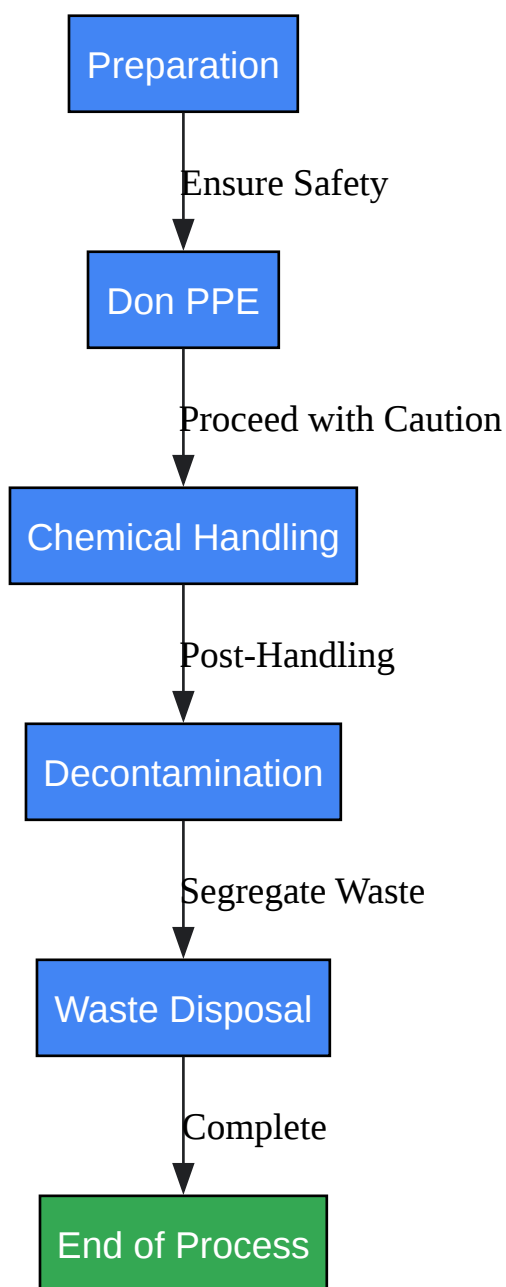
Operational and Handling Plan

Proper handling procedures are critical to minimize exposure and ensure a safe working environment.

Step-by-Step Handling Protocol:

- Preparation: Ensure a well-ventilated work area, such as a chemical fume hood.^[1] Have an eyewash station and safety shower readily accessible.

- Personal Protective Equipment: Before handling, don all required PPE as outlined in the table above.
- Handling: Avoid direct contact with the substance.^[1] Do not breathe in dust or vapors.^[1] Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.^[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[1]



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Safe Handling Workflow for **Ethyl 2-(4-hydroxyphenoxy)acetate**

Disposal Plan

Proper disposal of **Ethyl 2-(4-hydroxyphenoxy)acetate** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- **Waste Collection:** Collect waste **Ethyl 2-(4-hydroxyphenoxy)acetate** and any contaminated materials (e.g., gloves, weighing paper, absorbent pads) in a designated, labeled, and sealed hazardous waste container.
- **Waste Storage:** Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- **Disposal:** Dispose of the hazardous waste through a licensed and approved waste disposal facility.^[1] Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain or in regular trash.^[1]
- **Contaminated Clothing:** If clothing becomes contaminated, remove it immediately and wash it separately before reuse.^[1]

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References

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